

Measuring PI4KIII β Inhibition: A Guide for Researchers

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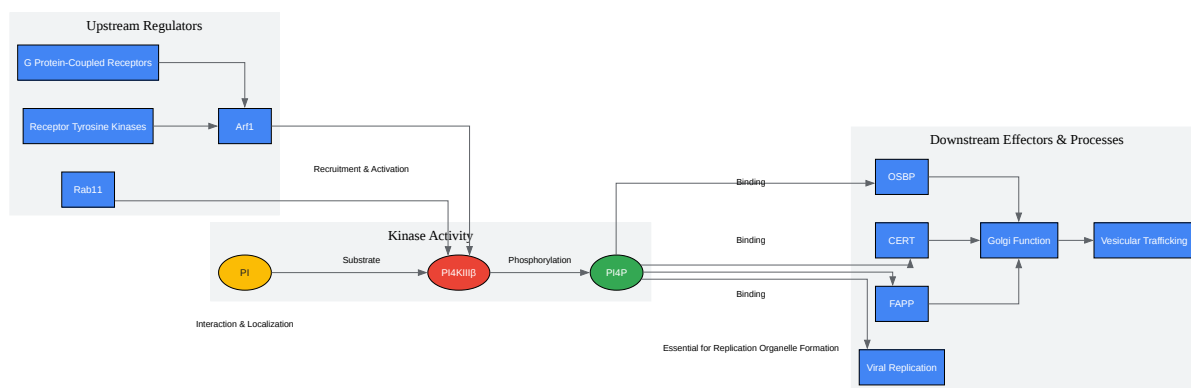
Application Notes and Protocols for Biochemical, Cell-Based, and Biophysical Assays

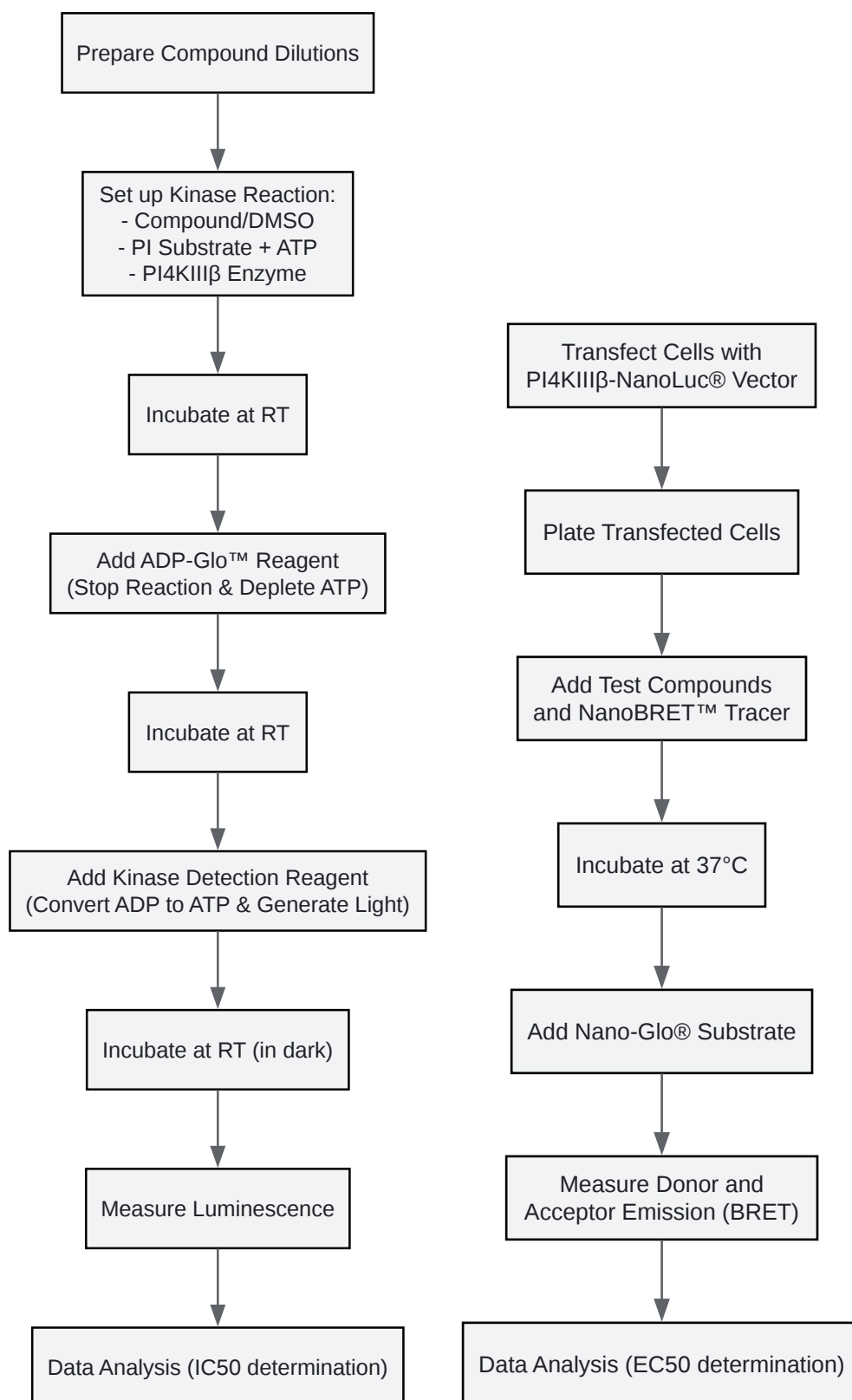
Phosphatidylinositol 4-kinase III beta (PI4KIII β) is a crucial enzyme in cellular signaling, playing a key role in the generation of phosphatidylinositol 4-phosphate (PI4P), a precursor for other important phosphoinositides. Its involvement in a variety of cellular processes, including viral replication and cell signaling, has made it a significant target for drug discovery. This document provides detailed application notes and protocols for various techniques to measure the inhibition of PI4KIII β , catering to researchers, scientists, and drug development professionals.

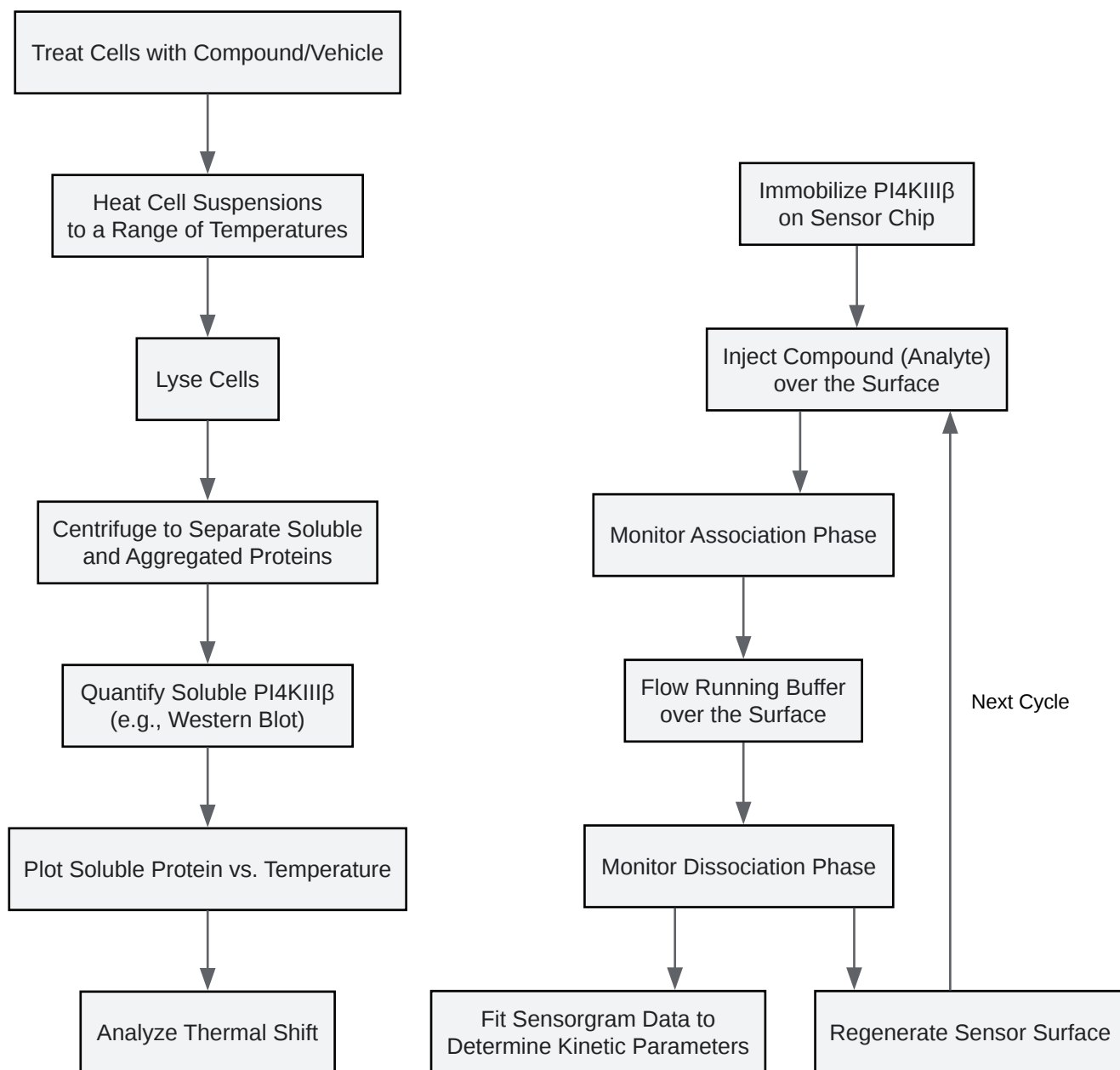
Introduction to PI4KIII β Signaling

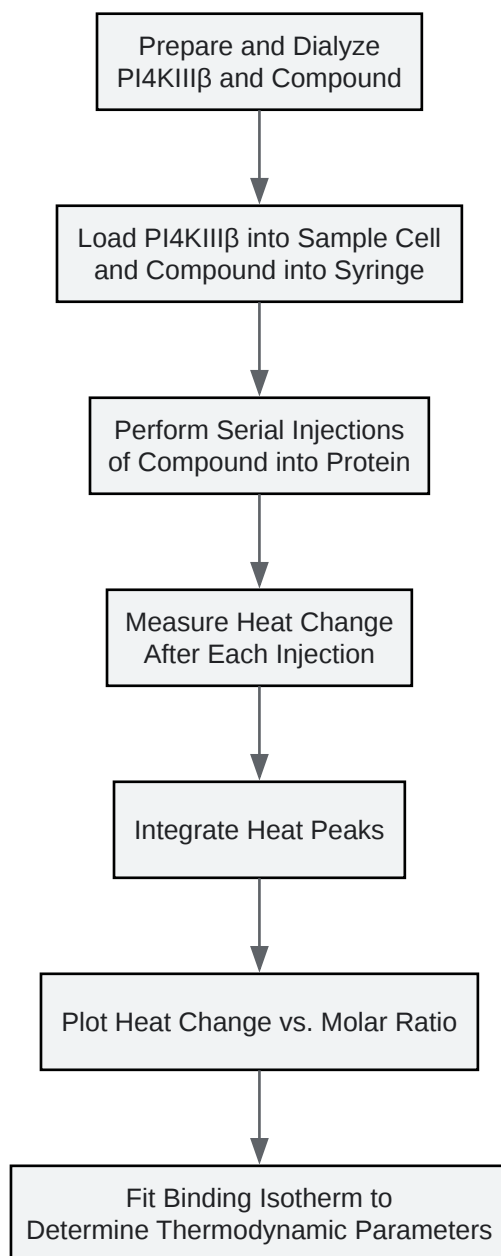
PI4KIII β is a central node in phosphoinositide signaling. It is primarily localized to the Golgi apparatus where it catalyzes the phosphorylation of phosphatidylinositol (PI) to PI4P. This process is critical for maintaining Golgi structure and function, as well as for the trafficking of vesicles. A number of upstream regulators, including small GTPases like Arf1 and Rab11, recruit and activate PI4KIII β at specific membrane locations. Downstream, PI4P acts as a docking site for various effector proteins containing PI4P-binding domains, thereby influencing a wide range of cellular activities. Dysregulation of PI4KIII β activity has been implicated in

various diseases, notably in the replication of numerous RNA viruses, making it a prime target for therapeutic intervention.









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